

Comprehensive Safety and Handling Guide for (R)-Bromoenol lactone-d7

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Compound of Interest

Compound Name: (R)-Bromoenol lactone-d7

Cat. No.: B15576620

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for handling **(R)-Bromoenol lactone-d7**, including detailed operational and disposal plans.

(R)-Bromoenol lactone-d7 is a deuterated analog of (R)-Bromoenol lactone, an irreversible inhibitor of calcium-independent phospholipase A2 (iPLA2).[1][2] Due to its chemical properties, specific precautions must be taken to ensure the safety of laboratory personnel and the environment. This substance is intended for research use only and not for human or veterinary diagnostic or therapeutic use.[3]

Hazard Identification and Classification

(R)-Bromoenol lactone-d7 is typically supplied as a solution in methyl acetate. The primary hazards are associated with the solvent.[3] However, the compound itself, as a halogenated organic substance, also presents potential hazards.

GHS Classification (based on solvent and compound characteristics):

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[3]
Eye Irritation	2A	H319: Causes serious eye irritation.[3][4]
Skin Irritation	2	H315: Causes skin irritation.[4]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness.[3]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation.[4]

Hazard Pictograms:

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Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **(R)-Bromoenol lactone-d7** to ensure appropriate PPE is selected. [5][6]The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to protect against liquid splashes and vapors. [5] [7]
Face Shield	A face shield should be worn in conjunction with goggles when there is a significant risk of splashing. [7][8]	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for incidental contact. [5]For prolonged contact or handling larger quantities, heavier-duty gloves such as butyl or Viton® should be considered. [6]Always check the glove manufacturer's compatibility chart.
Body Protection	Laboratory Coat	A flame-resistant lab coat is recommended.
Chemical-Resistant Apron	A chemical-resistant apron should be worn over the lab coat when handling larger quantities. [6]	
Closed-toe Shoes	Required for all laboratory work. [5]	
Respiratory Protection	Fume Hood	All handling of (R)-Bromoenoil lactone-d7 should be conducted in a certified chemical fume hood to avoid inhalation of vapors. [9]
Respirator	If a fume hood is not available or if there is a risk of exceeding	

exposure limits, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used. [\[10\]](#)

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **(R)-BromoenoI lactone-d7**.

1. Preparation:

- Ensure a chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary materials, including PPE, spill containment materials, and waste containers.
 - Locate the nearest eyewash station and safety shower before beginning work. [\[11\]](#)* Ensure proper ventilation in the work area. [\[9\]](#)
- ### 2. Handling the Solution:

- Ground and bond containers when transferring the solution to prevent static discharge. [\[3\]](#)* Use only non-sparking tools. [\[3\]](#)* Avoid contact with skin and eyes. [\[9\]](#)* Avoid inhalation of vapor or mist. [\[3\]](#)* Keep the container tightly closed when not in use.

3. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [12][13]
Skin Contact	Immediately remove contaminated clothing. [12]Wash the affected area with soap and plenty of water for at least 15 minutes. [12][14]Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [12][13]Remove contact lenses if present and easy to do. [3]Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [9]

Disposal Plan

(R)-Bromoenol lactone-d7 and its containers must be disposed of as hazardous waste. As a halogenated organic compound, it requires specific disposal procedures.

1. Waste Segregation and Collection:

- Dispose of unused **(R)-Bromoenol lactone-d7** and any materials contaminated with it (e.g., gloves, pipette tips) in a designated, properly labeled, and sealed container for halogenated organic waste. [15]* Do not mix with non-halogenated waste.
 - Keep the waste container closed except when adding waste. [15]
- ### 2. Disposal Procedure:
- Follow all local, state, and federal regulations for hazardous waste disposal.

- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste pickup and disposal.
- Do not dispose of down the drain or in regular trash. [\[15\]](#) Quantitative Data for Halogenated Waste Disposal:

Parameter	Guideline
Waste Classification	Hazardous Waste [15]
Halogen Content	Typically >2% for classification as halogenated solvent waste. [15]
Container Accumulation Limit	Varies by jurisdiction; consult your EHS office. A common limit is 55 gallons in a satellite accumulation area. [15]

Experimental Workflow and Safety Diagram

The following diagram outlines the logical flow for safely handling **(R)-Bromoenol lactone-d7**, from preparation to disposal.

Workflow for Handling (R)-Bromoanol lactone-d7

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **(R)-Bromoanol lactone-d7**.

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